An In-depth Technical Guide to Sodium Diethyl Phosphate: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*Sodium diethyl phosphate*
CAS No.:	*2870-30-6*
Cat. No.:	*B143348*

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This guide provides a comprehensive overview of **sodium diethyl phosphate**, a key organophosphate compound. Tailored for researchers, scientists, and professionals in drug development, this document delves into its fundamental chemical and physical properties, spectroscopic signature, synthesis, and applications, with a focus on its relevance in the pharmaceutical sciences.

Molecular Identity and Structure

Sodium diethyl phosphate, systematically named **sodium diethyl phosphate**, is the sodium salt of diethyl phosphoric acid. It is a dialkyl phosphate, a class of organic compounds characterized by a central phosphate group bonded to two alkyl groups.

Chemical and Physical Properties

A summary of the key identifiers and physicochemical properties of **sodium diethyl phosphate** and its parent acid, diethyl phosphate, is presented in Table 1. While some data

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pertains directly to the sodium salt, other values are for the parent acid and serve as a close proxy, reflecting the properties of the diethyl phosphate anion.

Property	Value	Source(s)
Chemical Name	Sodium Diethyl Phosphate	[1]
Synonyms	Diethyl Phosphate Sodium Salt, Phosphoric acid diethyl ester sodium salt	[1][2][3]
CAS Number	2870-30-6	[1][2]
Molecular Formula	$C_4H_{10}NaO_4P$	[1][2]
Molecular Weight	176.08 g/mol	[1][2]
Appearance	White to off-white solid	
Melting Point	6 °C (for diethyl phosphate)	[4][5]
Boiling Point	203 °C (for diethyl phosphate)	[4][5]
Density	1.29 g/mL (for diethyl phosphate)	[4][5]
pKa of Diethyl Phosphate	1.42 ± 0.50	[4][6][7]
Solubility	Soluble in water, alcohol, ether, benzene, acetone. Insoluble in saturated saline.	[6][8]

Structural Representation

The structure of **sodium diethyl phosphate** consists of a central phosphorus atom double-bonded to one oxygen atom and single-bonded to two other oxygen atoms and a sodium cation. Each of the single-bonded oxygen atoms is also bonded to an ethyl group.

Caption: 2D structure of **sodium diethyl phosphate**.

Spectroscopic Characterization

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The structural elucidation and confirmation of **sodium diethyl phosphate** rely on a suite of spectroscopic techniques. The expected spectral data are detailed below, based on the known structure and data from analogous compounds.[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show a triplet corresponding to the methyl protons (CH_3) and a quartet for the methylene protons (CH_2), arising from coupling with the adjacent protons. Further coupling to the phosphorus atom may also be observed.
- ^{13}C NMR: The carbon-13 NMR spectrum will exhibit two distinct signals for the methyl and methylene carbons of the ethyl groups.
- ^{31}P NMR: The phosphorus-31 NMR spectrum is a powerful tool for characterizing organophosphorus compounds. For **sodium diethyl phosphate**, a single resonance is expected, with its chemical shift providing information about the electronic environment of the phosphorus nucleus. A ^{31}P NMR spectrum for diethyl phosphate has been reported.[1]

Infrared (IR) Spectroscopy

The IR spectrum of **sodium diethyl phosphate** is characterized by strong absorption bands corresponding to the P=O and P-O-C stretching vibrations. The absence of a broad O-H stretching band, present in the parent acid, is a key indicator of salt formation.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern. For **sodium diethyl phosphate**, the mass spectrum would show the molecular ion peak and characteristic fragment ions resulting from the loss of ethyl groups or other neutral fragments.

Synthesis of **Sodium Diethyl Phosphate**

Sodium diethyl phosphate is typically prepared by the neutralization of diethyl phosphate with a sodium base. A general laboratory-scale synthesis protocol is outlined below.

Synthesis Workflow

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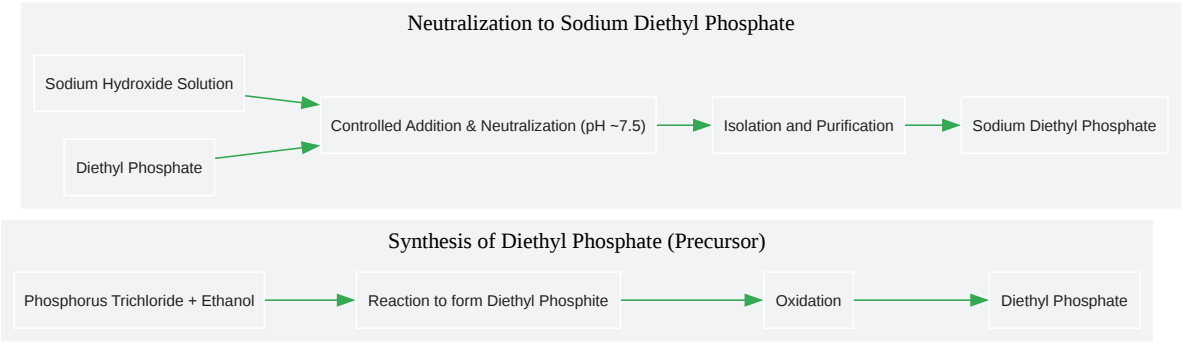

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Caption: General workflow for the synthesis of **sodium diethyl phosphate**.

Experimental Protocol

- Preparation of Diethyl Phosphate: Diethyl phosphate can be synthesized by the reaction of phosphorus trichloride with ethanol to yield diethyl phosphite, followed by oxidation.[8][10]
- Neutralization: Diethyl phosphate is dissolved in a suitable solvent, such as ethanol.
- A solution of sodium hydroxide in water or ethanol is added dropwise to the diethyl phosphate solution with stirring, while monitoring the pH. The addition is continued until a neutral pH (approximately 7.5) is reached.[11]
- Isolation: The solvent is removed under reduced pressure to yield the crude **sodium diethyl phosphate**.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system to obtain the final product with high purity.

Applications in Research and Drug Development

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Organophosphate compounds, including **sodium diethyl phosphate**, have found various applications in the chemical and pharmaceutical industries.

Chemical Synthesis

Sodium diethyl phosphate can serve as a versatile reagent in organic synthesis. Its nucleophilic nature allows it to be used as a phosphorylating agent to introduce the diethyl phosphate moiety into other molecules. It is also used in the preparation of other organophosphorus compounds.

Pharmaceutical and Biomedical Applications

The phosphate group is a critical component of many biological molecules, and the introduction of a phosphate or phosphonate group can significantly alter the pharmacokinetic and pharmacodynamic properties of a drug molecule.

- Prodrugs: The diethyl phosphate group can be used as a prodrug moiety to improve the solubility, stability, or bioavailability of a parent drug. The ester linkages are designed to be cleaved by enzymes in the body, releasing the active drug.
- Enzyme Inhibition: Some organophosphate compounds are known to be inhibitors of various enzymes, and **sodium diethyl phosphate** can serve as a starting material for the synthesis of such inhibitors.
- Cosmetics: It has been reported to be used in cosmetic compositions for treating keratin materials.[12]

Safety and Handling

While specific safety data for **sodium diethyl phosphate** is not extensively documented, the safety profile of its parent acid, diethyl phosphate, provides a strong indication of the necessary precautions. Diethyl phosphate is classified as corrosive and harmful.

Hazard Identification

- Skin and Eye Contact: Causes skin irritation and serious eye damage.
- Inhalation: May cause respiratory irritation.

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- Ingestion: Harmful if swallowed.

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Ventilation: Use only in a well-ventilated area.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Spill Response: In case of a spill, avoid dust formation, and collect the material in a suitable container for disposal.

Conclusion

Sodium diethyl phosphate is a valuable organophosphate compound with a well-defined structure and a range of potential applications, particularly in chemical synthesis and as a building block for pharmaceutical agents. A thorough understanding of its properties, synthesis, and safe handling is crucial for its effective utilization in research and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium Diethyl Phosphate: Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143348/docs#an-in-depth-technical-guide-to-sodium-diethyl-phosphate-structure-properties-and-applications]

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